

1-Amino-2,4-dibromoanthraquinone molecular weight and formula

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Compound of Interest

Compound Name:	1-Amino-2,4-dibromoanthraquinone
Cat. No.:	B109406

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An in-depth analysis of **1-Amino-2,4-dibromoanthraquinone** reveals its fundamental chemical properties, which are crucial for researchers and drug development professionals. This guide summarizes its molecular formula and weight, providing a foundational dataset for further research and application.

Core Molecular Data

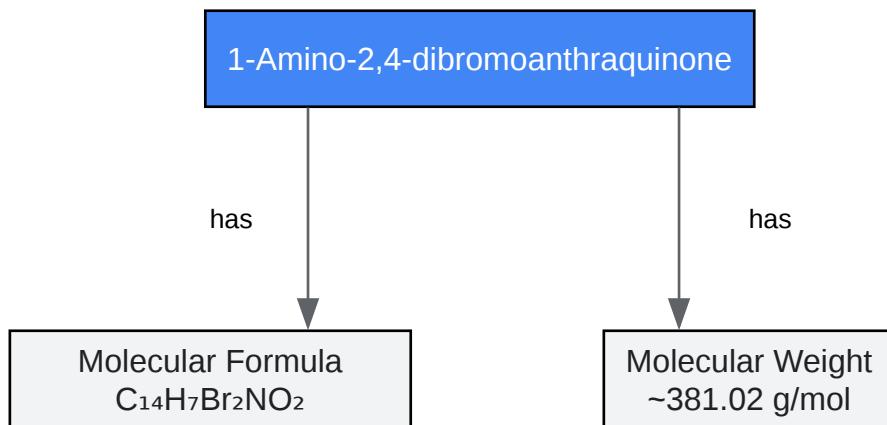
1-Amino-2,4-dibromoanthraquinone is an organic compound classified as an anthraquinone derivative. Its core quantitative attributes are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ Br ₂ NO ₂	[1] [2] [3]
Molecular Weight	~381.02 g/mol	[2] [3] [4]

The molecular formula indicates a structure composed of 14 carbon atoms, 7 hydrogen atoms, 2 bromine atoms, 1 nitrogen atom, and 2 oxygen atoms. The molecular weight is a key parameter for stoichiometric calculations in experimental protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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References

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